

Vimirogant (VTP-43742) Core Profile

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Compound Focus: Vimirogant

CAS No.: 1802706-04-2

Cat. No.: S546768

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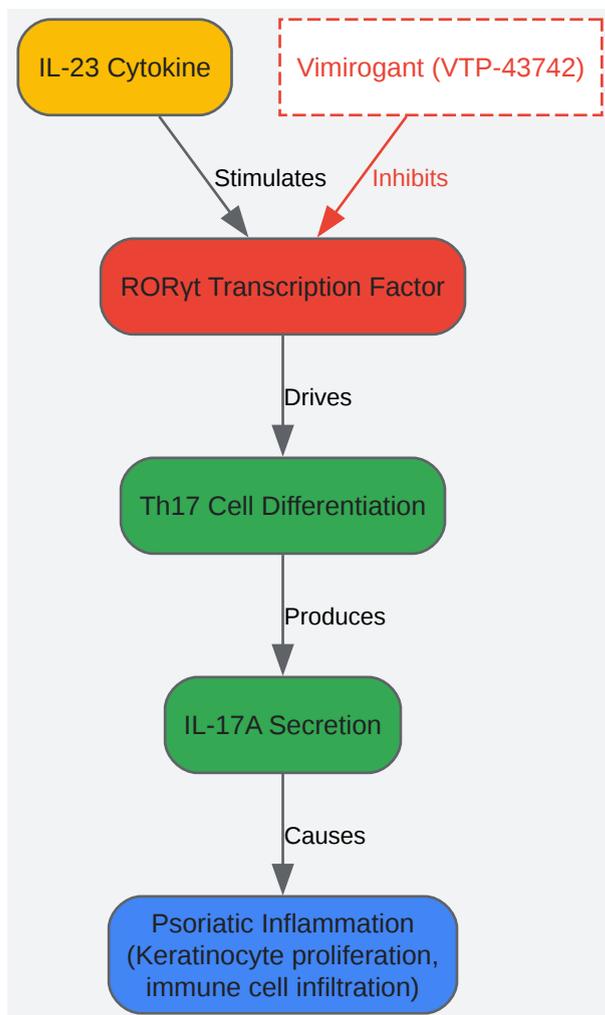
The table below summarizes the key quantitative data available for **Vimirogant** from the search results.

Property	Value / Description
CAS Number	1802706-04-2 [1] [2]
Molecular Formula	$C_{27}H_{35}F_3N_4O_3S$ [1] [2]
Molecular Weight	552.65 g/mol [1] [2]
Target	RORyt (Retinoic acid receptor-related Orphan Receptor Gamma t) [2]
Ki (Potency)	3.5 nM [2]
IC ₅₀	17 nM [2]
Key Mechanism	Inhibits Th17 cell differentiation and IL-17A secretion [2]
Selectivity	>1000-fold selective for RORyt over ROR α and ROR β isotypes [2]
Storage (Powder)	-20°C for 3 years [1]

Property	Value / Description
Storage (Solution)	-80°C for 1 year [1]
Note on Stability	The free form is prone to instability; consider using the stable salt form (Vimirogant hydrochloride) [2]

Mechanism of Action in Psoriasis Pathogenesis

To aid in understanding its therapeutic context, here is a diagram illustrating **Vimirogant**'s role in the IL-23/Th17 pathway, which is central to psoriasis.



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References

1. Bioactivity, Chemical Properties, Storage & Solubility... Vimirogant [peptidedb.com]
2. Vimirogant (VTP-43742) | RORyt Inhibitor [medchemexpress.com]

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